

9,10-Dichlorostearic acid molecular weight and formula

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Compound of Interest

Compound Name: **9,10-Dichlorostearic acid**

Cat. No.: **B1217845**

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An In-depth Technical Guide to **9,10-Dichlorostearic Acid**

This technical guide provides a comprehensive overview of **9,10-Dichlorostearic acid**, including its chemical properties, biological activity, and analytical considerations. The information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

9,10-Dichlorostearic acid is a chlorinated derivative of stearic acid.[\[1\]](#) Its fundamental chemical and physical properties are summarized in the table below.

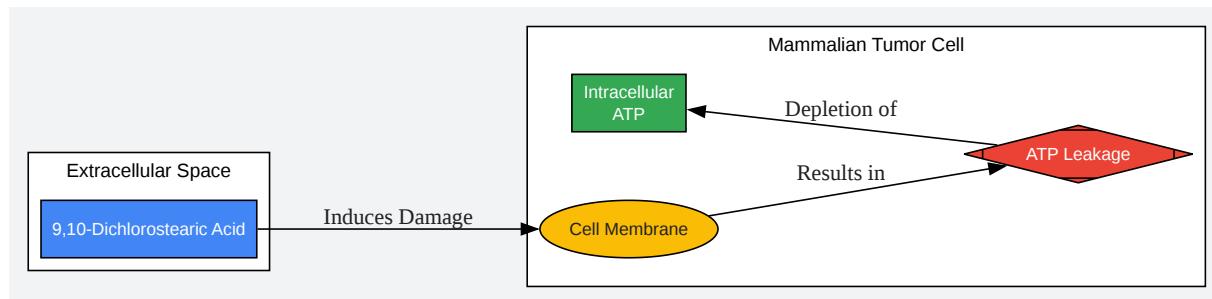
Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₄ Cl ₂ O ₂	[1] [2]
Molecular Weight	353.37 g/mol	[1]
Monoisotopic Mass	352.1935857 Da	[2] [3]
IUPAC Name	9,10-dichlorooctadecanoic acid	[2]
CAS Number	5829-48-1	[2]
Predicted XLogP3	7.7	[2]
Synonyms	9,10-Dichlorooctadecanoic acid, diCl stearic acid	[2]

Biological Activity and Mechanism of Action

9,10-Dichlorostearic acid has demonstrated notable biological activity, particularly its effects on mammalian tumor cells. Research indicates that it possesses antimutagenic properties.[1][4]

The primary mechanism of action identified is its ability to induce membrane damage in tumor cells.[1][4] This damage leads to the leakage of essential intracellular components, such as adenosine triphosphate (ATP).[1][4] The loss of ATP, the primary energy currency of the cell, can disrupt cellular processes and ultimately lead to cell death.

Below is a diagram illustrating the proposed mechanism of action of **9,10-Dichlorostearic acid** on a tumor cell.



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Caption: Mechanism of **9,10-Dichlorostearic acid** inducing tumor cell membrane damage and ATP leakage.

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **9,10-Dichlorostearic acid** are not readily available in the public domain. However, general methodologies for the synthesis of related compounds and analytical techniques for fatty acids can be adapted.

Synthesis of Related Dihydroxystearic Acid

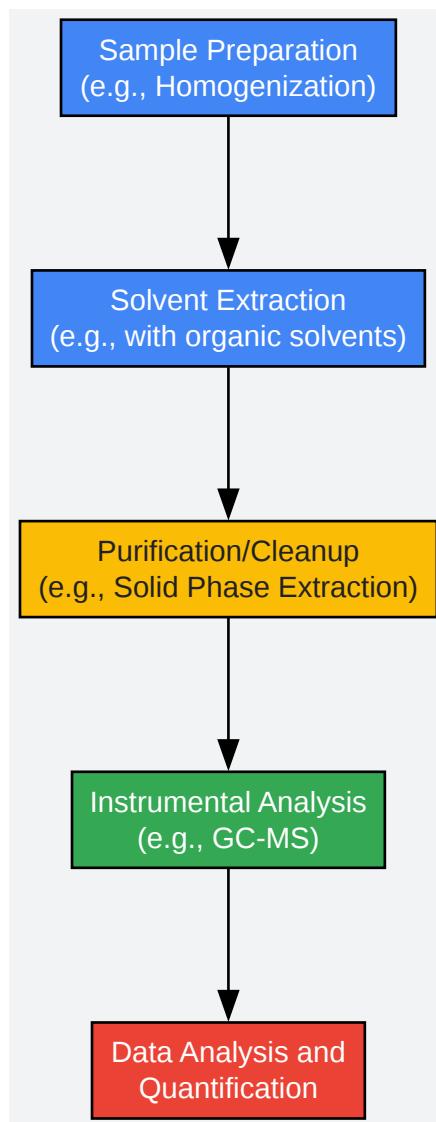
A common method for the preparation of the related compound, 9,10-dihydroxystearic acid, involves the oxidation of oleic acid. One documented procedure includes the following steps:

- Oleic acid is mixed with a catalyst, such as phosphotungstic acid.[5]
- Hydrogen peroxide is then added dropwise to the mixture.[5]
- The reaction is carried out at a controlled temperature (e.g., 20-80°C) for a period of 0.5 to 24 hours.[5]
- Post-reaction, the aqueous layer is separated, and the oil layer is washed and dried to yield the final product.[5]

Another described method for synthesizing 9,10-dihydroxystearic acid involves reacting oleic acid with formic acid and hydrogen peroxide.[6]

Analytical Methods

The analysis of **9,10-Dichlorostearic acid** and its metabolites can likely be achieved using standard analytical techniques employed for other fatty acids and their derivatives. A logical workflow for the extraction and analysis from a biological sample is outlined below.



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